

# In-Depth Technical Guide: Biological Activity and Toxicity of Ethyl Formate

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Ethyl formate**, a volatile ester with a characteristic rum-like odor, is a multifaceted compound with significant biological activity and a well-characterized toxicological profile. It is found naturally in various fruits and fermented products and is also synthesized for diverse industrial applications, including as a flavoring agent, solvent, and fumigant.[1][2] Its biological effects are largely attributed to its rapid hydrolysis into ethanol and formic acid upon contact with moist surfaces and within the body. This guide provides a comprehensive technical overview of the biological activities and toxicological properties of **ethyl formate**, with a focus on quantitative data, detailed experimental methodologies, and the underlying biochemical pathways.

#### **Biological Activity**

**Ethyl formate** exhibits potent insecticidal and antimicrobial properties, making it an effective fumigant for stored grains and agricultural commodities.[3][4][5] Its efficacy stems from its high volatility and ability to penetrate materials, acting rapidly to control pests.

#### **Insecticidal Activity**

**Ethyl formate** is a broad-spectrum insecticide effective against various life stages of numerous stored-product pests.[4] The primary mechanism of its insecticidal action is believed to be the disruption of cellular respiration.[6]



Quantitative Data: Insecticidal Efficacy

The insecticidal activity of **ethyl formate** is typically quantified by determining the median lethal concentration (LC50) or the concentration-time product (LCt50) required to achieve 50% mortality in a pest population.

Pest Species	Life Stage	Temperat ure (°C)	Exposure Time (h)	LC50 / LCt50	Unit	Referenc e
Halyomorp ha halys	Adult	23	4	15.88 (LCt50)	g h/m³	[7]
Aphis spiraecola	Nymph	23	4	1.36 (LCt50)	g h/m³	[8]
Aphis spiraecola	Adult	23	4	2.61 (LCt50)	g h/m³	[8]
Aphis gossypii	Nymph	23	4	2.49 (LCt50)	g h/m³	[8]
Aphis gossypii	Adult	23	4	1.48 (LCt50)	g h/m³	[8]
Callosobru chus chinensis	Adult	-	-	3.32 (LC50)	mg/L	[9]
Tribolium castaneum	Larvae	26±3	6	89.45 (LC50)	mg/L	[1]

## **Antimicrobial and Fungicidal Activity**

**Ethyl formate** also demonstrates significant efficacy against a range of bacteria and fungi, contributing to its role as a preservative and fumigant.[3][10] Its proposed antimicrobial mechanisms include disruption of cell membranes, inhibition of essential enzymes, and induction of oxidative stress.[11]

Quantitative Data: Antimicrobial Efficacy



The antimicrobial potency is often expressed as the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of a substance that prevents visible growth of a microorganism.

Microorganism	MIC	Reference
Aspergillus niger F4	Not specified, but effective	[10]
Mucor circinelloides YMM22	Not specified, but effective	[10]
Pseudomonas aeruginosa B1	MIC observed between 0.1-8 mg/L	[12]
Various fungal species	Significantly inhibited at 2.4 mmol/L	[12]

## **Toxicological Profile**

The toxicity of **ethyl formate** is primarily associated with its hydrolysis products, ethanol and formic acid. Inhalation is the main route of exposure in occupational settings.[3][5]

#### **Acute Toxicity**

**Ethyl formate** exhibits moderate acute toxicity upon oral and inhalation exposure.[6][13] High concentrations can cause irritation to the eyes, nose, and respiratory tract, as well as central nervous system depression.[3][4][13][14]

Quantitative Data: Acute Toxicity



Test	Species	Route	Value	Unit	Reference
LD50	Rat	Oral	1850	mg/kg	[3][11][15][16]
LD50	Rabbit	Oral	2075	mg/kg	[3]
LD50	Guinea pig	Oral	1110	mg/kg	[14]
LD50	Rabbit	Dermal	>20,000	mg/kg	
LC50	Earthworm	Fumigation (2h)	39.9	g/m³	[17]
LC50	Honey bee	Fumigation (2h)	7.09	g/m³	[17]
LC50	Silkworm	Fumigation (2h)	17.9	g/m³	[17]

## **Repeated Dose Toxicity**

Subchronic exposure to high concentrations of **ethyl formate** can lead to adverse effects. A 90-day inhalation study in rats identified the respiratory tract as a target organ, with effects such as degeneration and squamous metaplasia of the olfactory epithelium observed at higher concentrations.[5][18][19]

Quantitative Data: Repeated Dose Toxicity

Study Duration	Species	Route	NOAEL	LOAEL	Effects at LOAEL	Referenc e
90-day	Rat	Inhalation	66 ppm (female), 330 ppm (male)	330 ppm (female)	Degenerati on and squamous metaplasia of olfactory epithelium	[5][19]
90-day	Rat	Oral	1000 mg/kg/day	>1000 mg/kg/day	-	[20]



### Genotoxicity

**Ethyl formate** has been evaluated for its genotoxic potential in various assays. The weight of evidence from these studies suggests that **ethyl formate** does not pose a significant genotoxic risk.

Quantitative Data: Genotoxicity

Assay	System	Metabolic Activation	Result	Reference
Ames Test	Salmonella typhimurium	With and without	Negative	[20][21]
In vitro Micronucleus Test	3D Reconstructed Skin (EpiDerm™)	-	Negative	[22]
In vivo Micronucleus Test	Mouse Bone Marrow	-	Negative	[20][22]
In vitro Chromosome Aberration	Mammalian cells	-	Positive (only at cytotoxic concentrations)	[20]

### Carcinogenicity

There is no evidence to suggest that **ethyl formate** is carcinogenic.[4][13] A screening study in mice showed no increase in tumor incidence following intraperitoneal injections of **ethyl formate**.[14]

#### Reproductive and Developmental Toxicity

Currently, there are no specific reproductive toxicity data available for **ethyl formate**.[22] However, based on the known effects of its hydrolysis products, formic acid and ethanol, a No Observed Adverse Effect Level (NOAEL) for developmental toxicity has been established by



read-across. A developmental toxicity study indicated a reduction in fetal body weight at very high doses.[20]

Quantitative Data: Reproductive and Developmental Toxicity

Study Type	Species	NOAEL	LOAEL	Effects at LOAEL	Reference
Development al Toxicity	Rat	300 mg/kg/day	1000 mg/kg/day	9% reduction in fetal body weight	[20]

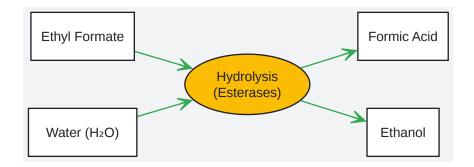
#### **Mechanisms of Action and Metabolism**

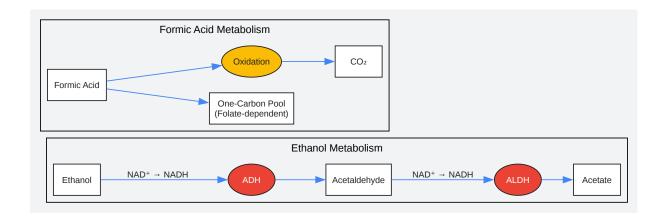
The biological and toxicological effects of **ethyl formate** are intricately linked to its metabolism.

#### **Hydrolysis of Ethyl Formate**

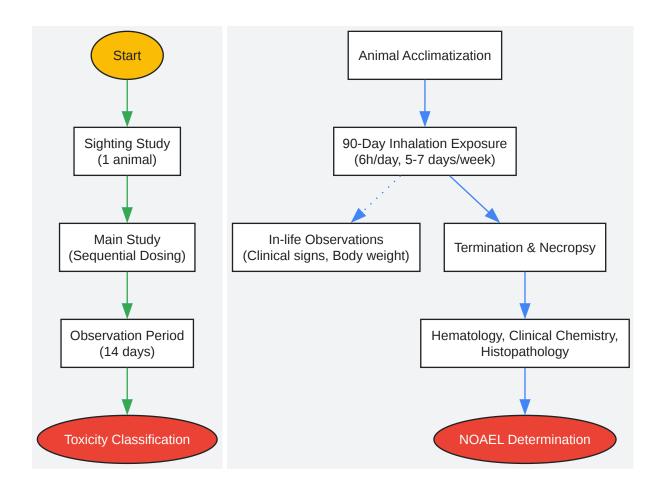
Upon contact with water, either on moist surfaces or within biological systems, **ethyl formate** is rapidly hydrolyzed to formic acid and ethanol. This reaction can be catalyzed by acids or bases.



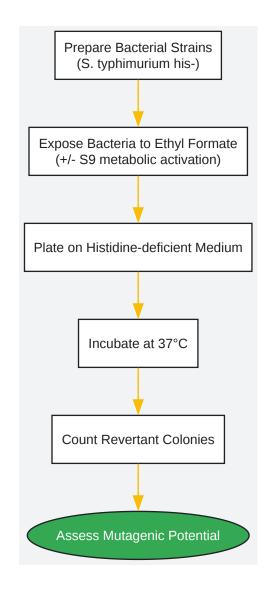












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#### Foundational & Exploratory





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